

Molecular formula and weight of cis-1,3-Dichlorocyclohexane

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Compound of Interest

Compound Name: *cis-1,3-Dichlorocyclohexane*

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An In-depth Technical Guide on cis-1,3-Dichlorocyclohexane

This guide provides core molecular data for **cis-1,3-Dichlorocyclohexane**, intended for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular properties of **cis-1,3-Dichlorocyclohexane** are summarized below. This data is essential for a variety of chemical and pharmaceutical applications, including reaction stoichiometry, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₀ Cl ₂	[1] [2] [3]
Molecular Weight	153.05 g/mol	[1] [4] [5]
IUPAC Name	cis-1,3-dichlorocyclohexane	[1]
CAS Number	24955-63-3	[2] [3] [6]

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical's name, its elemental composition (molecular formula), and its calculated mass (molecular weight).

Logical Relationship: cis-1,3-Dichlorocyclohexane

cis-1,3-Dichlorocyclohexane

is defined by

Molecular Formula
 $C_6H_{10}Cl_2$

determines

Molecular Weight
153.05 g/mol

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Molecular properties of **cis-1,3-Dichlorocyclohexane**.

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References

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